

Technical Guide: Safety, Handling, and Application of 2-(3-Methylphenoxy)propanoic Acid

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Compound of Interest

Compound Name: 2-(3-Methylphenoxy)propanoic acid
CAS No.: 25140-95-8
Cat. No.: B1295994

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CAS Number: 25140-95-8 Formula: $C_{10}H_{12}O_3$ Molecular Weight: 180.20 g/mol Synonyms: 2-(m-Tolyloxy)propionic acid; (±)-**2-(3-Methylphenoxy)propanoic acid**

Part 1: Executive Technical Summary

2-(3-Methylphenoxy)propanoic acid is a carboxylic acid intermediate used primarily in the synthesis of agrochemicals and pharmaceutical building blocks. Structurally, it belongs to the phenoxypropanoic acid class, sharing a scaffold with known herbicides (e.g., Mecoprop) and taste modifiers (e.g., Lactisole).

While specific toxicological data for this unchlorinated analog is less ubiquitous than its chlorinated counterparts, its acidic nature and lipophilic tolyl moiety dictate a specific safety profile. It must be handled as a Corrosive/Irritant capable of causing serious eye damage and skin irritation, with potential acute oral toxicity.

Part 2: Physicochemical Profile & Stability

Understanding the physical state is the first line of defense in exposure prevention.

Property	Value / Characteristic	Handling Implication
Physical State	Solid (Crystalline Powder)	Dust explosion hazard if aerosolized; inhalation risk.
Melting Point	85–89 °C (Typical range for analogs)	Store below 30°C to prevent caking.
Solubility	Low in water; High in organic solvents (EtOH, DMSO)	Use organic solvent protocols (flammability) during dissolution.
pKa	~3.7 – 3.8 (Predicted)	Exists as an anion at physiological pH; corrosive to mucous membranes in free acid form.
Partition Coeff (logP)	~2.5 (Predicted)	Moderate lipophilicity; potential for dermal absorption.

Part 3: Hazard Identification & Toxicology (Read-Across Analysis)

Note: Direct GHS data for CAS 25140-95-8 is often extrapolated from the structurally similar Mecoprop (CAS 93-65-2). The absence of chlorine reduces persistence but does not eliminate acute toxicity.

Primary Hazards (GHS Classification Inferred)

- Skin Corrosion/Irritation (Category 2): Causes skin irritation upon contact. The free acid functionality can denature proteins locally.
- Serious Eye Damage (Category 1): Risk of irreversible corneal damage due to acidity and surfactant-like properties of the phenoxy anion.

- Acute Toxicity, Oral (Category 4): Harmful if swallowed. Analogs suggest an LD50 range of 500–1500 mg/kg (Rat).

Specific Target Organ Toxicity

- Respiratory: Inhalation of dust causes irritation to the upper respiratory tract.
- Metabolic: Phenoxy acids can interfere with lipid metabolism (peroxisome proliferation) in rodent models, though human relevance varies.

Part 4: Risk Mitigation & Engineering Controls[3] Hierarchy of Controls

- Elimination: Use pre-dissolved solutions where possible to avoid dust.
- Engineering: All weighing and transfer operations must occur inside a Class II Biosafety Cabinet or Chemical Fume Hood.
- PPE:
 - Gloves: Nitrile (0.11 mm) is sufficient for incidental splash. For prolonged handling in organic solvents, use Viton or Silver Shield laminate gloves.
 - Eye Protection: Chemical splash goggles are mandatory. Face shields are required during synthesis scale-up (>10g).

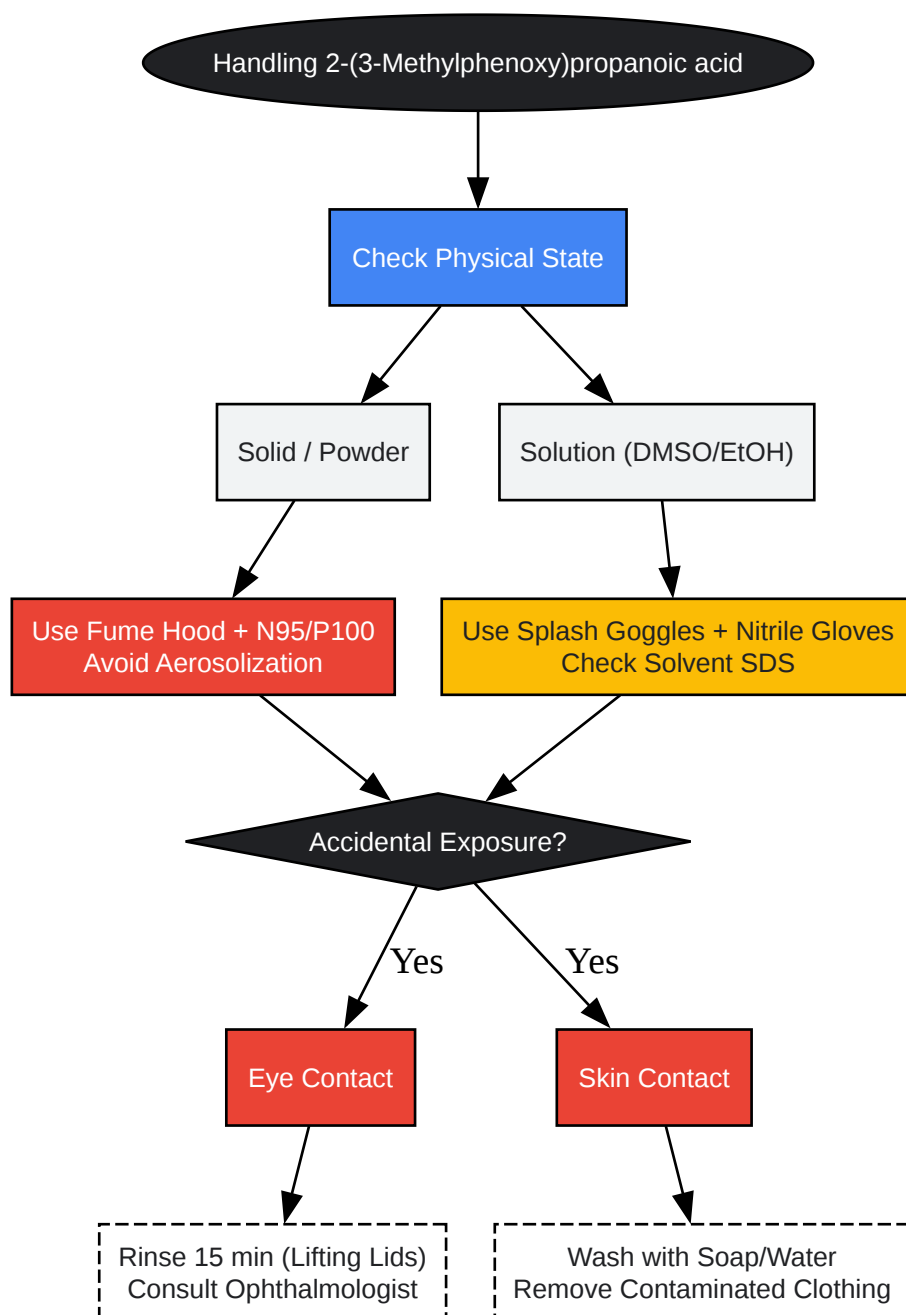
Synthesis Safety (Field-Proven Insight)

Researchers often synthesize this compound via Williamson Ether Synthesis (Reaction of m-cresol + 2-chloropropionic acid + NaOH).

- Critical Hazard Point: The starting material, m-cresol, is highly toxic and corrosive (absorbs through skin). The reaction generates heat.
- Protocol: Always add the base slowly to the phenol/chloroacid mixture at controlled temperatures (0–5°C) to prevent thermal runaway and vaporization of toxic intermediates.

Workflow Visualization

The following diagram outlines the decision logic for handling and exposure response.



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Caption: Decision logic for handling physical states and executing emergency response protocols.

Part 5: Storage & Stability Protocol

To ensure data integrity in drug development assays, compound stability is paramount.

- Hygroscopicity: Carboxylic acids can be hygroscopic. Store in a desiccator or tightly sealed container.
- Oxidation: The ether linkage is generally stable, but the benzylic methyl group (on the tolyl ring) is susceptible to slow oxidation over years. Store under Argon or Nitrogen for long-term archiving.
- Incompatibilities:
 - Strong Oxidizers: Reaction may generate heat.
 - Strong Bases: Will form salts (exothermic reaction).

Part 6: Waste Disposal & Regulatory Compliance

- Classification: Treat as "Hazardous Chemical Waste" (Toxic/Irritant).
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Aquatic Note: Do not release into drains. Phenoxy acids can be persistent in anaerobic soil conditions, though less so than their chlorinated cousins.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 25140-95-8, **2-(3-Methylphenoxy)propanoic acid**. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier: Mecoprop (Read-Across Analog). Retrieved from [\[Link\]](#)
- Capot Chemical. Product Specification: **2-(3-Methylphenoxy)propanoic acid**.^[1] Retrieved from [\[Link\]](#)

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Sources

- 1. 25140-95-8 | 2-(3-METHYLPHENOXY)PROPANOIC ACID - Capot Chemical [[capotchem.com](https://www.capotchem.com)]
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